

# Personal protective equipment for handling Tedalinab

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## Compound of Interest

Compound Name: Tedalinab

Cat. No.: B611276

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## Essential Safety and Handling Guide for Tedalinab

This guide provides crucial safety and logistical information for the handling and disposal of **Tedalinab**, a potent, selective cannabinoid receptor 2 (CB2) agonist.<sup>[1][2][3]</sup> Given the absence of a specific Safety Data Sheet (SDS) in the public domain, this document outlines recommended procedures based on best practices for handling highly potent active pharmaceutical ingredients (HPAPIs).<sup>[4][5]</sup> Researchers, scientists, and drug development professionals should use this information as a starting point for a comprehensive, internal risk assessment.

## Compound Identification and Hazard Overview

**Tedalinab** (also known as GRC-10693) is a small molecule drug with the chemical formula C<sub>19</sub>H<sub>21</sub>F<sub>2</sub>N<sub>3</sub>O. While specific toxicity data is not publicly available, as a potent bioactive substance, it should be handled with a high degree of caution to prevent occupational exposure. The principles of handling highly potent compounds, such as those used in antibody-drug conjugates (ADCs), should be applied.

Assumed Hazard Classification:

Hazard Class	Category	GHS Code (Assumed)
Acute Toxicity (Oral, Dermal, Inhalation)	Category 1 or 2	H300, H310, H330
Specific Target Organ Toxicity	Category 1	H370, H372
Carcinogenicity/Mutagenicity/Reproductive Tox.	Suspected	H351, H341, H361

Note: This table is a conservative estimation based on the handling guidelines for potent pharmaceutical compounds and is not based on a published SDS for **Tedalinab**. A substance-specific risk assessment is mandatory.

## Personal Protective Equipment (PPE)

A comprehensive PPE program is essential for handling **Tedalinab** to minimize exposure. The selection of PPE should be based on the specific laboratory operation and a thorough risk assessment.

Recommended PPE for Handling **Tedalinab**:

Operation	Primary PPE	Secondary/Specialized PPE
Weighing and Dispensing (Powder)	- Disposable, solid-front lab coat with tight cuffs- Double-gloving (e.g., nitrile)- Safety glasses with side shields- Hairnet and beard cover	- Full-face respirator with P3/P100 filter or Powered Air-Purifying Respirator (PAPR)- Disposable sleeves- Shoe covers
Solution Preparation and Handling	- Disposable, fluid-resistant lab coat- Double-gloving (nitrile)- Chemical splash goggles	- Face shield (in addition to goggles) when handling larger volumes- Chemically resistant apron
Equipment Cleaning and Decontamination	- Fluid-resistant lab coat or disposable gown- Heavy-duty nitrile or butyl rubber gloves- Chemical splash goggles and face shield	- Respirator may be required based on cleaning agents used
Waste Disposal	- Disposable lab coat- Double-gloving (nitrile)- Safety glasses	- As required by the specific waste stream and handling procedure

## Operational Plan: Handling and Storage

Written procedures for handling potent compounds like **Tedalinab** are critical to ensure worker safety. All operations involving open handling of **Tedalinab** powder should be performed within a certified containment device.

### Step-by-Step Handling Protocol:

- Preparation:
  - Designate a specific area for handling **Tedalinab**.
  - Ensure a chemical fume hood, biological safety cabinet, or glovebox is certified and operational.

- Assemble all necessary equipment, including PPE, weighing supplies, solvents, and waste containers, within the containment area before starting.
- Prepare a spill kit appropriate for potent powder and liquid handling.
- Weighing and Reconstitution:
  - Perform all manipulations of solid **Tedalinab** within a containment system (e.g., a balance enclosure within a fume hood or an isolator).
  - Use disposable weighing boats or papers.
  - Carefully add solvent to the powder to minimize aerosol generation.
  - Ensure the container is securely capped before removing it from the primary containment.
- Storage:
  - Store **Tedalinab** in a clearly labeled, sealed container.
  - Follow supplier recommendations for storage temperature, which may be -20°C or -80°C for long-term stability.
  - Store in a designated, secure location with restricted access.

## Disposal Plan

The disposal of **Tedalinab** and contaminated materials must be handled as hazardous waste.

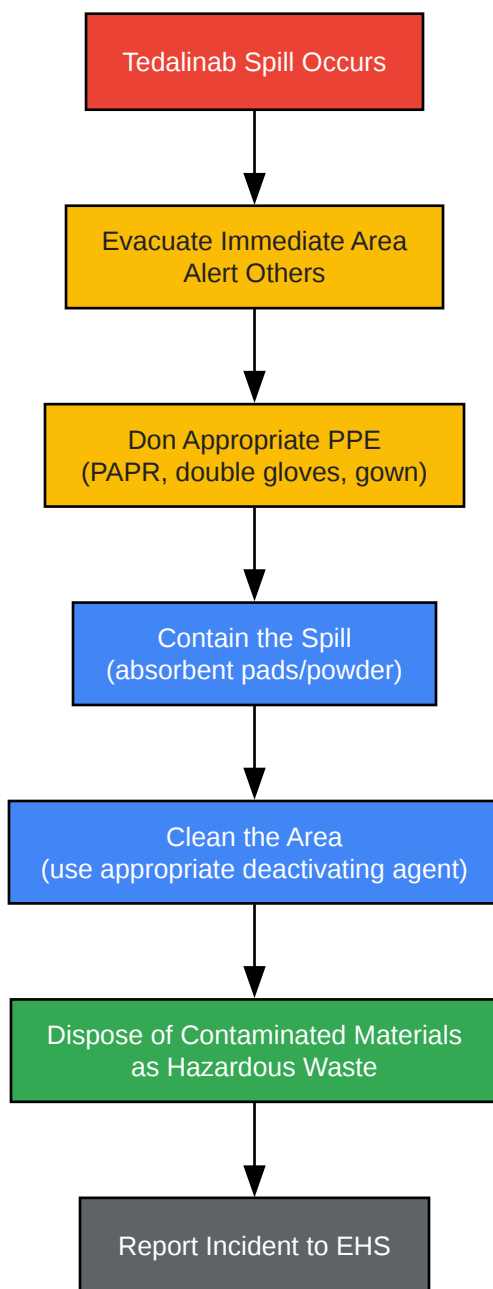
### Step-by-Step Disposal Protocol:

- Segregation:
  - Segregate all **Tedalinab** waste from general laboratory trash. This includes contaminated gloves, wipes, weighing papers, and pipette tips.
- Containment:
  - Place all solid waste into a dedicated, sealed plastic bag or container.

- Collect liquid waste in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Decontamination:
  - Decontaminate all non-disposable equipment (e.g., spatulas, glassware) that has come into contact with **Tedalinab**. The effectiveness of a cleaning agent should be validated.
- Final Disposal:
  - Dispose of all waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations for hazardous chemical waste.

## Emergency Procedures: Tedalinab Spill Response

A clear and practiced spill response plan is critical.



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